

N-Chloroacetyl-DL-alanine chemical properties

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Compound of Interest

Compound Name: *N-Chloroacetyl-DL-alanine*

Cat. No.: B3150577

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An In-depth Technical Guide to **N-Chloroacetyl-DL-alanine**

N-Chloroacetyl-DL-alanine is a derivative of the amino acid alanine, serving as a crucial building block in synthetic organic chemistry.[1][2] Its utility is most pronounced in the field of peptide synthesis, where the chloroacetyl group acts as a protecting group for the amino functional group, allowing for controlled and specific chemical reactions.[3] This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **N-Chloroacetyl-DL-alanine**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

N-Chloroacetyl-DL-alanine is a white, crystalline solid at room temperature.[4] It is primarily utilized in laboratory settings for research and development purposes.[5]

Property	Value	Reference(s)
CAS Number	1190-32-5	[1][4]
Molecular Formula	C ₅ H ₈ ClNO ₃	[1][4][5]
Molecular Weight	165.57 g/mol	[1][4][5]
Appearance	White to almost white powder to crystal	[6]
Melting Point	124.0 to 127.0 °C	[6]
Boiling Point	401.5 ± 30.0 °C (Predicted)	[7]
Density	1.341 ± 0.06 g/cm ³ (Predicted)	[7]
pKa	3.26 ± 0.10 (Predicted)	[7]
Purity	>98.0%	[8]
Solubility in Water	Almost transparent	
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	

Synthesis and Experimental Protocols

The synthesis of **N-Chloroacetyl-DL-alanine** typically involves the reaction of DL-alanine with chloroacetyl chloride. The following is a representative experimental protocol adapted from the synthesis of a similar compound, N-Chloroacetyl alanine ethyl ester.[9]

Objective: To synthesize **N-Chloroacetyl-DL-alanine**.

Materials:

- DL-alanine
- Chloroacetyl chloride
- A suitable solvent (e.g., dichloroethane)

- A base (e.g., 50% aqueous sodium hydroxide)
- Saturated salt solution
- Magnesium sulfate

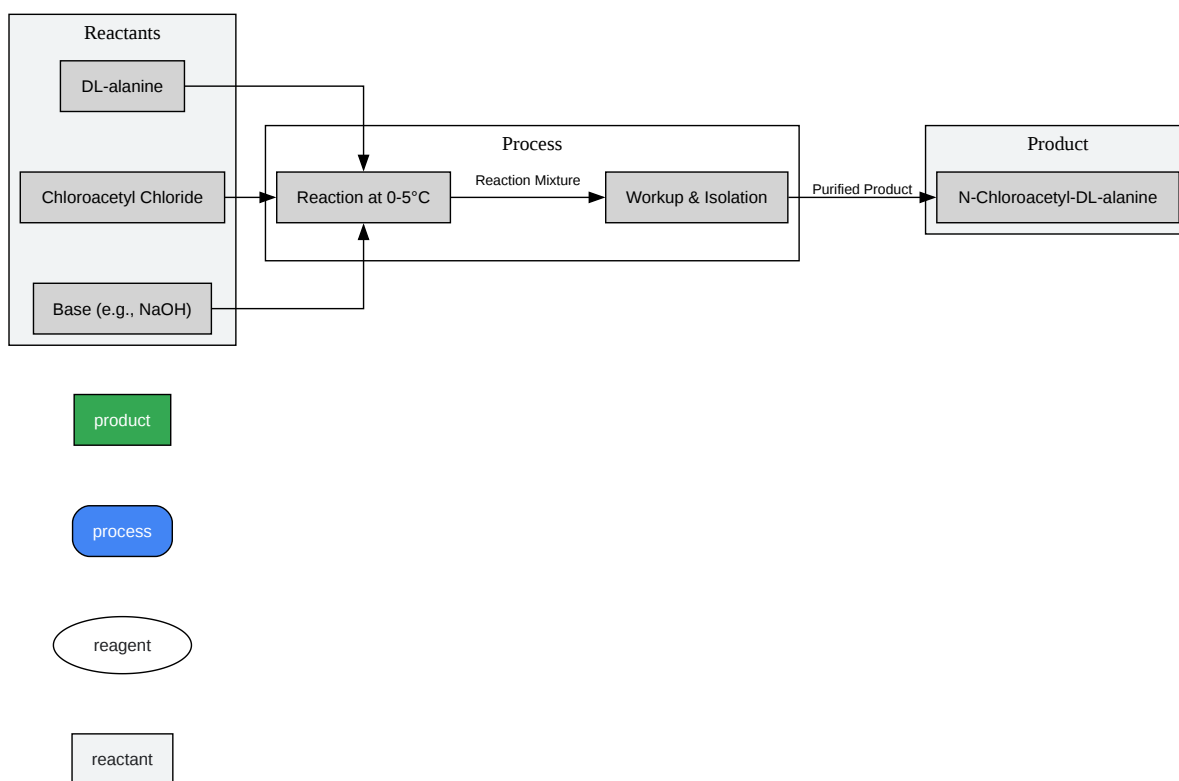
Procedure:

- A solution of chloroacetyl chloride (1.0 equivalent) in dichloroethane is prepared.
- In a separate reaction vessel, DL-alanine (1.0 equivalent) is mixed with dichloroethane and a base such as 50% aqueous sodium hydroxide (2.0 equivalents). The mixture is stirred rapidly and cooled to 0-5°C.
- The chloroacetyl chloride solution is added dropwise to the rapidly stirred DL-alanine mixture while maintaining the temperature between 0-5°C.[9]
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and is left to stand for several hours to ensure the reaction goes to completion.[9]
- The product is then isolated by washing the mixture with a saturated salt solution.
- The organic layer is separated and dried over magnesium sulfate.[9]
- The solvent is evaporated to yield the crude product.
- The resulting solid can be further purified by recrystallization.
- The final product's identity can be confirmed through analytical techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.[9] Spectral data for **N-Chloroacetyl-DL-alanine** is available in public databases.[10]

Key Applications and Logical Workflows

N-Chloroacetyl-DL-alanine's primary application is as an intermediate in the synthesis of peptides and other modified amino acids, which are fundamental for the development of new pharmaceutical compounds.[3] The chloroacetyl group provides a reactive site for selective chemical modifications.[3]

Below are diagrams illustrating the synthesis workflow and its general application in peptide chemistry.



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Caption: Workflow for the synthesis of **N-Chloroacetyl-DL-alanine**.



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Caption: Role of **N-Chloroacetyl-DL-alanine** in peptide synthesis.

Safety and Handling

For laboratory use, **N-Chloroacetyl-DL-alanine** must be handled by qualified individuals.^[5] Standard safety precautions should be followed.

- Personal Protective Equipment: Wear protective gloves, eye protection, and face protection.
- Handling: Wash skin thoroughly after handling. Avoid creating dust and ensure adequate ventilation.^{[11][12]}
- First Aid (Eyes): In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation

persists, seek medical advice.

- First Aid (Skin): If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice.
- Storage: Store in a dry, cool, and well-ventilated place with the container tightly closed.[12]
[13]

This compound is classified as an irritant, and appropriate measures should be taken to avoid direct contact.[5]

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